

Personal protective equipment for handling NU-7163

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Compound of Interest

Compound Name: NU-7163

Cat. No.: B15621861

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Essential Safety and Handling Guide for NU-7163

Disclaimer: No specific safety data sheet (SDS) or handling information was found for a compound explicitly named "**NU-7163**." The following information is based on the Safety Data Sheet for "VPS 7163," as it was the most relevant result in the absence of data for "**NU-7163**." Researchers should treat this information as a guideline and conduct a thorough risk assessment before handling any chemical.

This guide provides immediate safety, handling, and disposal information for laboratory personnel working with **NU-7163**. It is intended for researchers, scientists, and professionals in drug development.

Personal Protective Equipment and Safety Data

A summary of key quantitative data for handling **NU-7163** is provided in the table below. This information is crucial for a quick assessment of the necessary safety precautions.

Parameter	Value	Source
Chemical Name	1,3,5-tris[3-(trimethoxysilyl)propyl]-1,3,5-triazine-2,4,6(1H,3H,5H)-trione	[1]
CAS Number	26115-70-8	[1]
Form	Colorless to light yellow liquid	[1]
Odor	Characteristic	[1]
Purity	≥ 90 - $\leq 100\%$	[1]
Impurities	Methanol (≥ 0.1 - $\leq 0.3\%$)	[1]
Storage	Keep container tightly closed. Store in a well-ventilated place.	[1]
Suitable Storage Materials	Stainless steel	[1]
Incompatible Materials	Keep away from moisture.	[1]
Hazardous Decomposition	Methanol in case of hydrolysis.	[1]

Experimental Protocols: Safe Handling and Disposal

Adherence to strict protocols is essential for the safe handling and disposal of **NU-7163**. The following step-by-step guidance should be followed.

Handling Procedures

- **Engineering Controls:** Use in a well-ventilated area. Local exhaust ventilation or a fume hood is recommended to minimize airborne exposure.[1]
- **Personal Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the handling area.[1]
- **Avoid Contact:** Take measures to prevent contact with skin and eyes. Do not breathe vapors or aerosols.[1]

- Clothing: Wear appropriate protective clothing. Remove and wash contaminated clothing before reuse.[\[1\]](#)

Spill and Accidental Release Measures

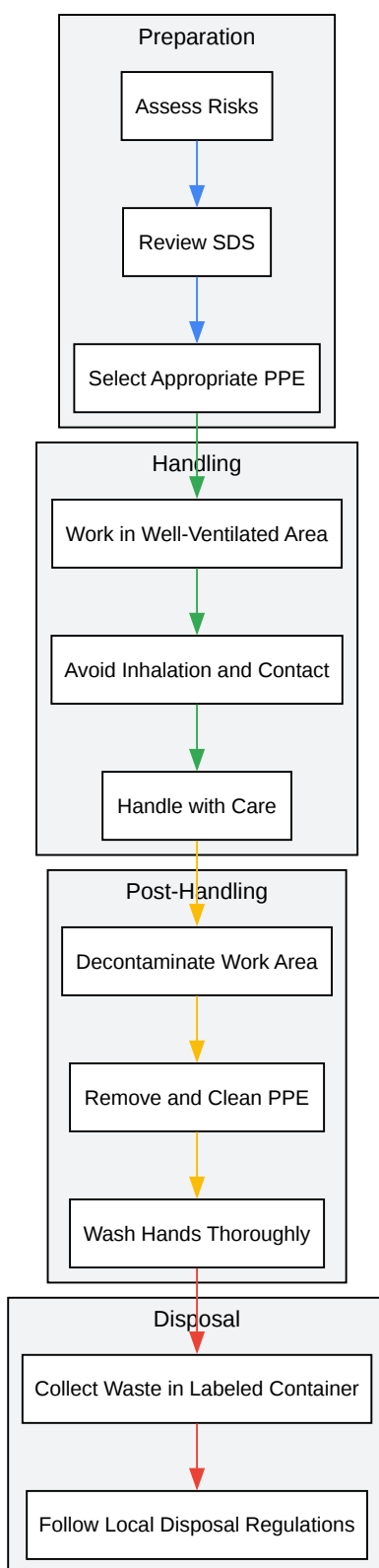
- Containment: In case of a spill, contain the spillage using non-combustible absorbent materials such as sand, earth, or vermiculite.[\[1\]](#)
- Cleanup: Collect the absorbed material and place it in a suitable container for disposal according to local regulations.[\[1\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, or watercourses.[\[1\]](#)

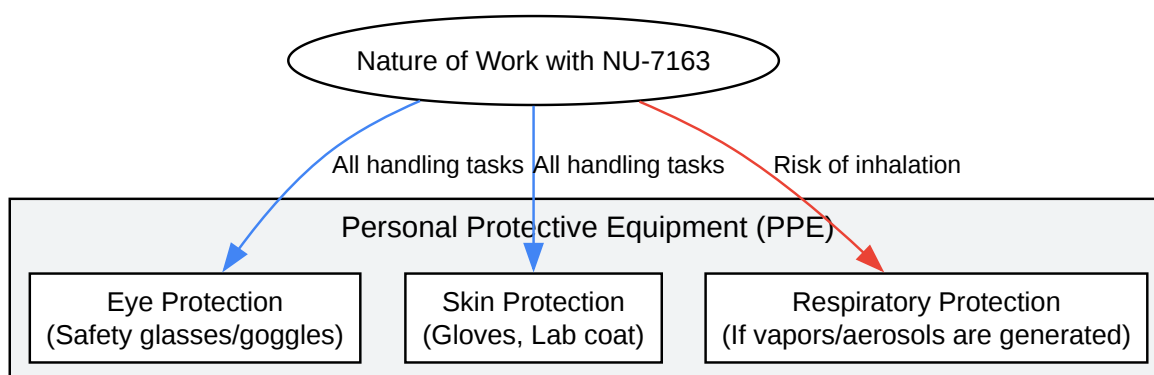
Disposal Plan

Dispose of **NU-7163** and its container in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.[\[1\]](#)

Visual Guides to Safety and Handling

The following diagrams provide a visual representation of the safety and handling workflows for **NU-7163**.





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References

- 1. [msds.evonik.com](https://www.msds.evonik.com) [[msds.evonik.com](https://www.msds.evonik.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling NU-7163]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621861/docs#personal-protective-equipment-for-handling-nu-7163\]](https://www.benchchem.com/product/b15621861/docs#personal-protective-equipment-for-handling-nu-7163)

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